

Commercial Kits for Measuring tBID Activation: Application Notes and Protocols

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Compound of Interest

Compound Name: *tBID*

Cat. No.: B560645

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Introduction

Truncated BID (**tBID**), the activated form of the BH3-interacting domain death agonist (BID), is a critical mediator of apoptosis, or programmed cell death. In response to extrinsic apoptotic signals, such as the binding of ligands to death receptors like Fas or TNFR1, caspase-8 is activated. Activated caspase-8 then cleaves the full-length BID protein into two fragments: a C-terminal fragment of 15 kDa, known as **tBID**, and a smaller N-terminal fragment. Upon cleavage, **tBID** translocates to the mitochondria, where it plays a pivotal role in the intrinsic apoptotic pathway by activating the pro-apoptotic proteins BAX and BAK. This leads to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent activation of the caspase cascade, culminating in cell death.

The measurement of **tBID** activation is a key indicator of the engagement of the extrinsic apoptotic pathway and its crosstalk with the intrinsic pathway. Monitoring **tBID** levels can be crucial in various research areas, including cancer biology, neurodegenerative diseases, and the development of novel therapeutics that modulate apoptosis. This document provides an overview of commercially available kits for the quantification of **tBID**, their technical specifications, and detailed protocols for their use.

Commercially Available tBID ELISA Kits: A Comparative Overview

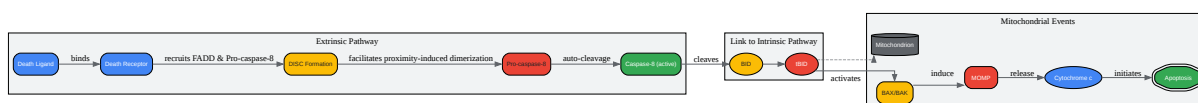
Several manufacturers offer enzyme-linked immunosorbent assay (ELISA) kits specifically designed for the quantitative measurement of human cleaved BID (**tBID**). These kits are typically based on the sandwich ELISA principle, providing high specificity and sensitivity. Below is a summary of the key quantitative data for some of the available kits.

Manufact urer	Catalog Number	Detection Range	Sensitivit y	Intra- Assay Precision (CV%)	Inter- Assay Precision (CV%)	Sample Types
MyBioSour ce	MBS76615 8	7.813 - 500 pg/ml	4.688 pg/ml	< 15%	< 15%	Serum, Plasma, Cell Culture Supernata nts, Tissue Homogena tes
Assay Genie	HUFI04742	7.813 - 500 pg/ml	4.688 pg/ml	Data not publicly available	Data not publicly available	Serum, Plasma, Cell Culture Supernata nts
G- Bioscience s	IT4625	Data not publicly available	4.69 pg/ml	Data not publicly available	Data not publicly available	Serum, Plasma, Other Biological Fluids

Note: The precision data (Intra- and Inter-Assay CV%) for some kits are not always readily available on the product datasheets. It is recommended to consult the manufacturer's technical support or the product manual for the most current and complete information.

Signaling Pathway of tBID Activation

The following diagram illustrates the signaling cascade leading to the activation of BID.



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Caption: Signaling pathway of **tBID** activation via the extrinsic apoptotic route.

Experimental Protocol: Quantitative Measurement of **tBID** by Sandwich ELISA

This protocol provides a representative step-by-step methodology for the quantification of human **tBID** using a sandwich ELISA kit. For optimal results, always refer to the specific manual provided with the kit you are using.

I. Principle of the Assay

The assay employs a quantitative sandwich enzyme immunoassay technique. A monoclonal antibody specific for human **tBID** is pre-coated onto a microplate. Standards and samples are pipetted into the wells, and any **tBID** present is bound by the immobilized antibody. After washing away any unbound substances, a biotin-conjugated polyclonal antibody specific for human **tBID** is added to the wells. Following a wash to remove unbound biotin-conjugated antibody, streptavidin-HRP is added to the wells. After a final wash, a substrate solution is added, and color develops in proportion to the amount of **tBID** bound in the initial step. The color development is stopped, and the intensity of the color is measured.

II. Materials Provided in a Typical Kit

- **tBID** Coated Microplate (96 wells)
- Lyophilized **tBID** Standard
- Biotin-conjugated anti-**tBID** Antibody
- Streptavidin-HRP
- Standard Diluent Buffer
- Assay Diluent
- Wash Buffer (20X concentrate)
- TMB Substrate
- Stop Solution
- Plate Sealers

III. Materials Required but Not Provided

- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips
- Deionized or distilled water
- Squir bottle, manifold dispenser, or automated plate washer
- Tubes for standard dilution
- Vortex mixer
- Absorbent paper for blotting

IV. Reagent Preparation

- Wash Buffer: Dilute the 20X Wash Buffer concentrate to 1X with deionized or distilled water.

- **tBID Standard:** Reconstitute the lyophilized **tBID** standard with the provided Standard Diluent Buffer to create a stock solution. Allow it to sit for at least 15 minutes with gentle agitation before making dilutions.
- **Standard Curve Preparation:** Prepare a serial dilution of the **tBID** standard stock solution in Standard Diluent Buffer to create a standard curve. A typical range might be from 500 pg/ml down to 7.8 pg/ml, plus a zero standard (blank).
- **Biotin-conjugated anti-tBID Antibody and Streptavidin-HRP:** Dilute these reagents to their working concentrations with the appropriate diluents as specified in the kit manual.

V. Sample Preparation

- **Cell Culture Supernatants:** Centrifuge to remove any debris.
- **Serum:** Allow blood to clot for 30 minutes at room temperature, then centrifuge for 10 minutes at 1000 x g.
- **Plasma:** Collect plasma using an appropriate anticoagulant (e.g., EDTA, heparin). Centrifuge for 10 minutes at 1000 x g.
- **Tissue Homogenates:** Homogenize tissue in an appropriate lysis buffer and centrifuge to remove cellular debris.

VI. Assay Procedure

- **Add Standards and Samples:** Add 100 μ L of each standard and sample into the appropriate wells of the **tBID**-coated microplate. Cover with a plate sealer and incubate for 2 hours at 37°C or as directed by the kit manual.
- **Aspirate and Wash:** Aspirate the liquid from each well and wash each well with 300 μ L of 1X Wash Buffer. Repeat the wash step three times. After the last wash, remove any remaining Wash Buffer by inverting the plate and blotting it against clean paper towels.
- **Add Detection Antibody:** Add 100 μ L of the diluted Biotin-conjugated anti-**tBID** Antibody to each well. Cover with a new plate sealer and incubate for 1 hour at 37°C.

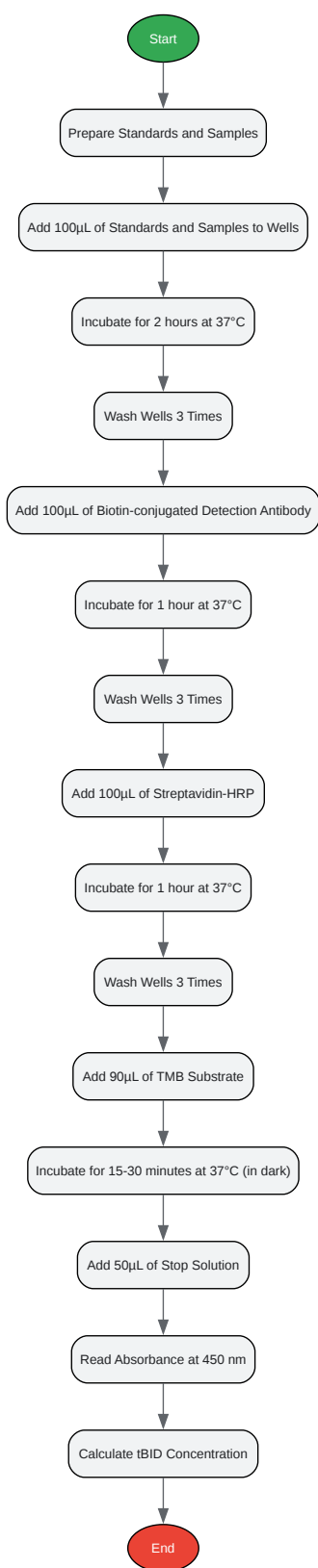
- Aspirate and Wash: Repeat the aspiration and wash steps as described in step 2.
- Add Streptavidin-HRP: Add 100 μ L of the diluted Streptavidin-HRP solution to each well. Cover with a new plate sealer and incubate for 1 hour at 37°C.
- Aspirate and Wash: Repeat the aspiration and wash steps as described in step 2.
- Add Substrate: Add 90 μ L of TMB Substrate to each well. Incubate for 15-30 minutes at 37°C in the dark.
- Stop Reaction: Add 50 μ L of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read Absorbance: Read the absorbance of each well at 450 nm within 5 minutes of adding the Stop Solution.

VII. Data Analysis

- Standard Curve: Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.
- Calculate Concentrations: Use the standard curve to determine the concentration of **tBID** in the unknown samples. Remember to multiply the calculated concentration by the dilution factor if samples were diluted.

Experimental Workflow: tBID Sandwich ELISA

The following diagram outlines the key steps in the **tBID** sandwich ELISA protocol.



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Caption: A typical experimental workflow for a **tBID** sandwich ELISA.

Conclusion

Commercial ELISA kits provide a reliable and sensitive method for the quantitative measurement of **tBID** activation in a variety of biological samples. These assays are valuable tools for researchers investigating apoptosis and for professionals in drug development screening for compounds that modulate this critical cell death pathway. Careful adherence to the provided protocols and proper sample handling are essential for obtaining accurate and reproducible results. The information and protocols detailed in this document serve as a comprehensive guide for the successful implementation of **tBID** measurement in a laboratory setting.

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